Navigating BMS-777607 Solubility in Aqueous Media: A Technical Guide

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Compound of Interest

Compound Name:	*BMS 777607*
CAS No.:	*1025720-94-8*
Cat. No.:	*B1684693*

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For researchers and drug development professionals utilizing the potent c-Met inhibitor BMS-777607, its inherent low solubility in aqueous media presents a significant experimental hurdle. This technical support center provides troubleshooting guides and frequently asked questions (FAQs) to address common challenges, ensuring successful experimental outcomes.

Solubility Data Summary

BMS-777607 is practically insoluble in water and ethanol.[1] The compound exhibits good solubility in dimethyl sulfoxide (DMSO). For in vivo studies, various solvent mixtures have been successfully employed to achieve stable formulations. The following table summarizes the known solubility data for BMS-777607.

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Solvent/Vehicle	Concentration Achieved	Application Context
DMSO	≥ 39 mg/mL (76.04 mM)[2], 100 mg/mL (194.97 mM)[3]	In Vitro Stock
10% DMSO + 90% (20% SBE-β-CD in saline)	≥ 2.5 mg/mL (4.87 mM)[2]	In Vivo
10% DMSO + 90% corn oil	≥ 2.5 mg/mL (4.87 mM)[2]	In Vivo
4% DMSO + 45% PEG300 + 5% Tween80 + 46% ddH$_2$O	5.0 mg/mL (9.75 mM)	In Vivo
DMSO + PEG300	Not specified	In Vivo

Experimental Protocols

Preparation of BMS-777607 Stock Solution for In Vitro Use:

To prepare a high-concentration stock solution for in vitro experiments, follow these steps:

- Weigh the desired amount of BMS-777607 powder.
- Add fresh, anhydrous DMSO to the powder. To make a 10 mM stock solution, for example, add 0.195 mL of DMSO for each milligram of BMS-777607.
- If solubility issues arise, gently warm the tube at 37°C for 10 minutes and/or sonicate in an ultrasonic bath for a short period.
- Store the stock solution at -20°C. Under these conditions, the DMSO stock is stable for several months.

Preparation of BMS-777607 Formulation for In Vivo Use (Example):

For oral gavage or intraperitoneal injection in animal models, a common formulation involves a mixture of solvents:

- Prepare a high-concentration stock solution of BMS-777607 in DMSO (e.g., 125 mg/mL).

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- In a separate tube, add the required volume of PEG300.
- Add the appropriate volume of the DMSO stock solution to the PEG300 and mix thoroughly until the solution is clear.
- Add Tween80 to the mixture and mix until clear.
- Finally, add double-distilled water (ddH_2O) to reach the final desired volume and concentration.
- This final mixed solution should be used immediately for optimal results.

Troubleshooting Guide

Q1: My BMS-777607 precipitated when I added it to my aqueous cell culture medium. What should I do?

A1: This is a common issue due to the low aqueous solubility of BMS-777607. Here are several troubleshooting steps:

- Final DMSO Concentration: Ensure the final concentration of DMSO in your cell culture medium is low, typically below 0.5%, as higher concentrations can be toxic to cells and can also cause the compound to precipitate out of the more aqueous environment.
- Dilution Method: Instead of adding the DMSO stock directly to the full volume of media, try a serial dilution approach. First, dilute the DMSO stock in a small volume of media, vortexing gently, and then add this intermediate dilution to the final volume of media.
- Pre-warming Media: Pre-warming the cell culture media to 37°C before adding the BMS-777607 stock solution can sometimes help maintain solubility.
- Increase Final Volume: If possible, increase the final volume of your cell culture media to lower the final concentration of BMS-777607, which may keep it in solution.

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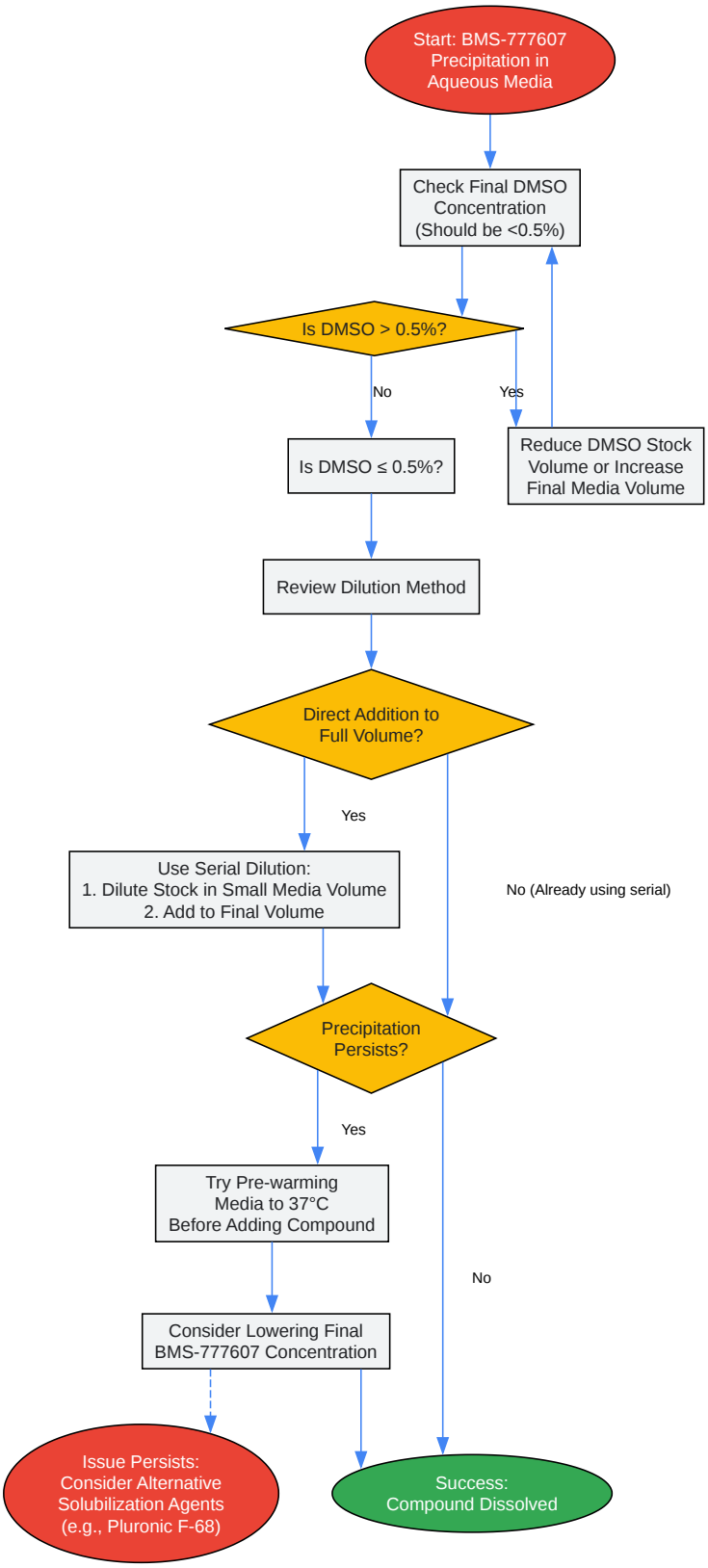

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Caption: Troubleshooting workflow for BMS-777607 precipitation.

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Q2: I'm observing inconsistent results in my cell-based assays. Could this be related to BMS-777607 solubility?

A2: Yes, inconsistent results can be a direct consequence of poor solubility. If the compound is not fully dissolved, the actual concentration your cells are exposed to will vary between experiments.

- Visual Inspection: Always visually inspect your final working solution for any signs of precipitation before adding it to your cells. Look for cloudiness or visible particles.
- Fresh Dilutions: Prepare fresh dilutions of BMS-777607 from your DMSO stock for each experiment. Avoid freeze-thaw cycles of diluted aqueous solutions.
- Vortexing: Ensure you vortex your dilutions thoroughly at each step to ensure a homogenous solution.

Frequently Asked Questions (FAQs)

Q1: What is the primary mechanism of action for BMS-777607?

A1: BMS-777607 is a selective, ATP-competitive inhibitor of the c-Met receptor tyrosine kinase. It also shows potent inhibitory activity against other related kinases such as Axl, Ron, and Tyro3. By binding to c-Met, it prevents the binding of its ligand, Hepatocyte Growth Factor (HGF), thereby disrupting the c-Met signaling pathway. This disruption can lead to the inhibition of tumor cell proliferation, survival, invasion, and metastasis.

Q2: What downstream signaling pathways are affected by BMS-777607?

A2: Inhibition of c-Met by BMS-777607 leads to a dose-dependent reduction in the phosphorylation of downstream signaling molecules, including Akt, ERK, p70S6K, and S6.

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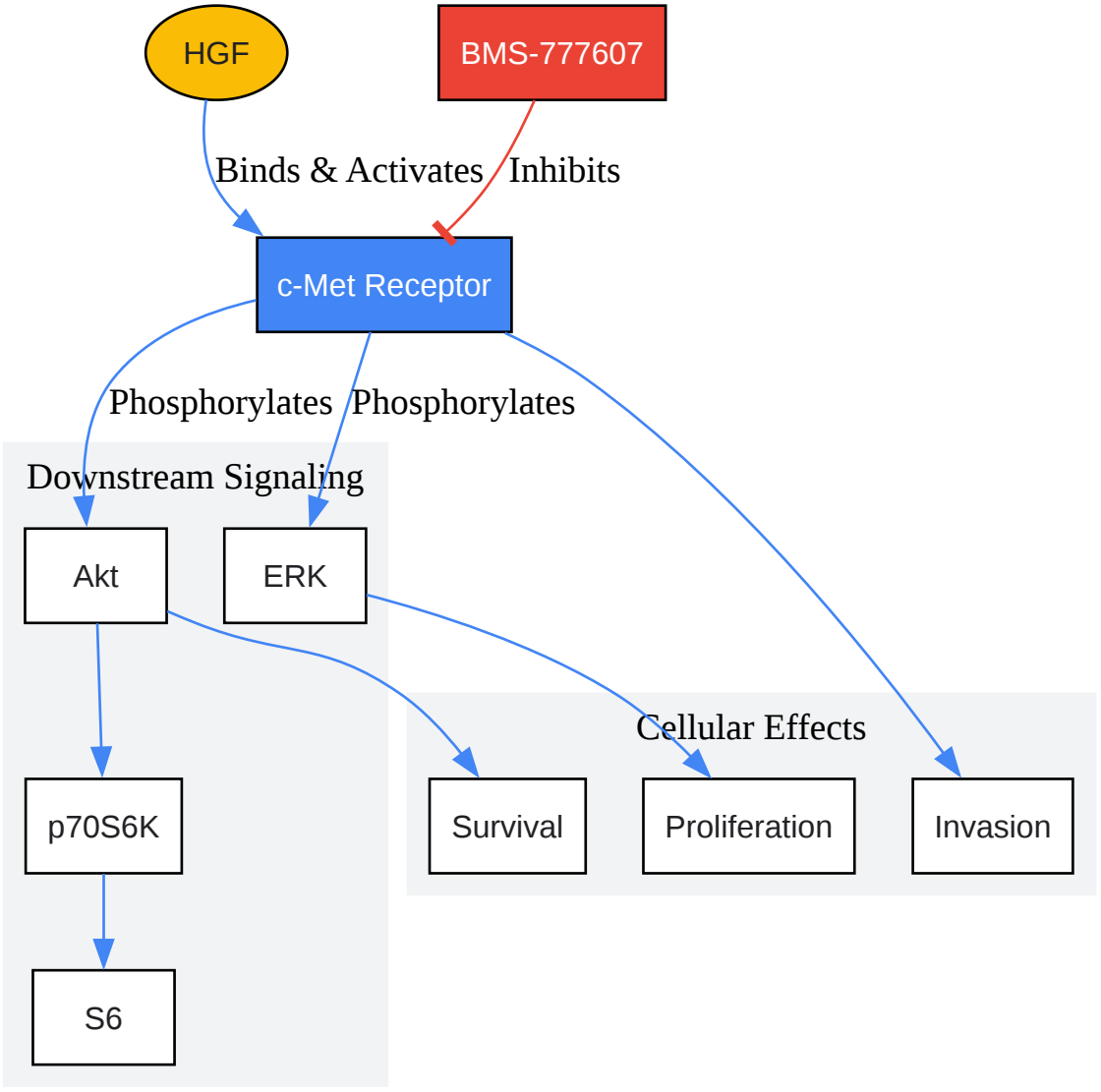

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Caption: BMS-777607 inhibits the c-Met signaling pathway.

Q3: Can I store BMS-777607 in aqueous solutions?

A3: It is not recommended to store BMS-777607 in aqueous solutions for extended periods due to its poor stability and tendency to precipitate. Prepare fresh dilutions from a DMSO stock for each experiment.

Q4: What are the recommended storage conditions for solid BMS-777607?

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A4: Solid BMS-777607 powder should be stored at 4°C, desiccated. For long-term storage, -20°C is recommended.

Q5: Is moisture a concern when handling BMS-777607 or its DMSO stock?

A5: Yes, moisture can be a concern. It is noted that moisture-absorbing DMSO can reduce the solubility of BMS-777607. It is crucial to use anhydrous, high-quality DMSO for preparing stock solutions and to minimize the exposure of both the solid compound and the stock solution to moisture.

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